

Comprehensive Technical Guide on (E)-Methyl 3-Iodoacrylate: Physical Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (E)-methyl 3-iodoacrylate

CAS No.: 6213-88-3

Cat. No.: B151994

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Document Type: Technical Whitepaper & Application Guide

Executive Summary

(E)-Methyl 3-iodoacrylate (CAS: 6213-88-3) is a highly versatile, halogenated small-molecule scaffold widely utilized in advanced organic synthesis and drug development. Characterized by its dual functionality—an electrophilic double bond for Michael additions and a highly reactive vinylic carbon-iodine bond for transition-metal-catalyzed cross-couplings—this compound is a critical building block for assembling complex molecular architectures.

This whitepaper provides an in-depth analysis of its physical form, the causality behind its physicochemical behavior, a self-validating protocol for its stereoselective synthesis, and its applications in the total synthesis of complex natural products.

Physical Appearance and Physicochemical Properties

Understanding the physical state of **(E)-methyl 3-iodoacrylate** is critical for proper handling, storage, and reaction stoichiometry.

The Causality of Physical Form

In its highest purity, **(E)-methyl 3-iodoacrylate** exists as an off-white to yellow crystalline powder¹[1]. It possesses a defined melting point of 84–85 °C ²[2], dictating that it should be a solid at standard room temperature.

However, commercial batches or freshly synthesized laboratory samples are frequently encountered as a colorless to pale yellow liquid³[3]. This phase discrepancy is driven by two primary factors:

- **Isomeric Impurity (Melting Point Depression):** The kinetic (Z)-isomer is an oil at room temperature. Even minor contamination (e.g., an E/Z ratio of 90:10) disrupts the crystal lattice of the (E)-isomer, significantly depressing the bulk melting point and resulting in a supercooled liquid or oily state.
- **Halogen Photodegradation:** Prolonged exposure to ambient light triggers the homolytic cleavage of the C-I bond, liberating trace amounts of free iodine (I₂). This not only imparts the characteristic yellow/reddish tint but further acts as an impurity that prevents crystallization.

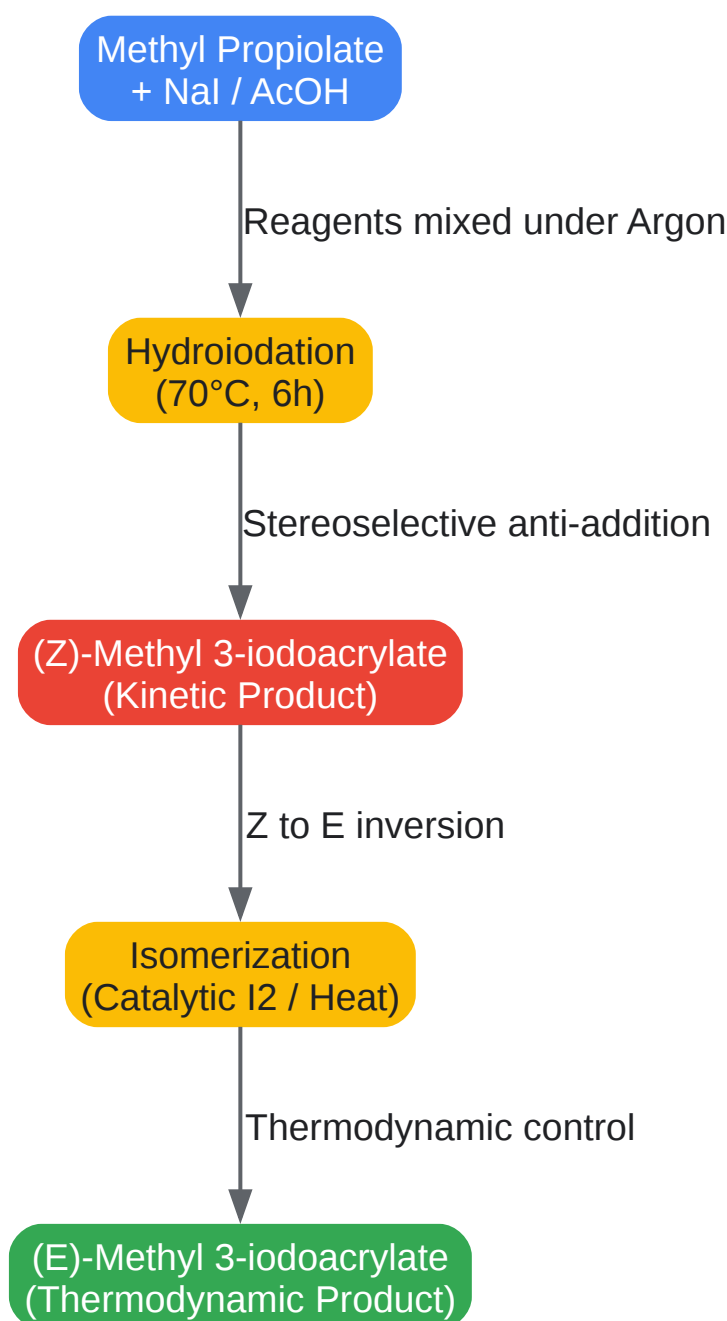
Quantitative Data Summary

Property	Value	Causality / Significance
CAS Number	6213-88-3	Unique identifier for the (E)-isomer.
Molecular Formula	C4H5IO2	Contains a highly polarizable C-I bond.
Molecular Weight	211.986 g/mol	High mass due to the heavy iodine atom.
Melting Point	84–85 °C	Indicates a crystalline solid in its pure form.
Boiling Point	182 °C	High boiling point necessitates vacuum distillation.
Density	1.918 g/cm ³	Significantly denser than water; typical of iodo-organics.
Flash Point	64 °C	Requires handling away from open flames.
Vapor Pressure	0.823 mmHg (at 25 °C)	Low volatility, reducing inhalation risks during weighing.

(Data aggregated from [2\[2\]](#) and [3\[3\]](#))

Chemical Synthesis & Stereochemical Control

The synthesis of **(E)-methyl 3-iodoacrylate** relies on the hydroiodation of methyl propiolate. Because the direct addition of HI across the alkyne kinetically favors the (Z)-isomer via an anti-addition mechanism [4\[4\]](#), a subsequent thermodynamically driven isomerization step is required to yield the (E)-configuration [5\[5\]](#).



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Workflow for the stereoselective synthesis of **(E)-methyl 3-iodoacrylate**.

Step-by-Step Synthesis Protocol

This protocol is engineered as a self-validating system to ensure maximum yield and stereochemical purity.

- Reagent Preparation: Dry Sodium Iodide (NaI, 1.1 eq) under vacuum for 30 minutes. Dissolve in glacial acetic acid under an argon atmosphere.
 - Causality: Argon prevents the premature atmospheric oxidation of iodide (I⁻) to iodine (I₂), which would otherwise lead to unwanted di-iodination of the alkyne [6](#)[6].
- Hydroiodation: Add methyl propiolate (1.0 eq) dropwise at room temperature, then heat the mixture to 70 °C for 6 hours.
 - Causality: Dropwise addition controls the exotherm, preventing alkyne polymerization. Heating to 70 °C provides the activation energy necessary for nucleophilic attack by the iodide ion [6](#)[6].
- Workup: Cool to room temperature, dilute with water, and neutralize carefully with solid K₂CO₃ until CO₂ evolution ceases. Extract with diethyl ether.
 - Causality: K₂CO₃ is a mild base; using stronger bases (like NaOH) would hydrolyze the methyl ester to the corresponding carboxylic acid [4](#)[4].
- Isomerization: The crude mixture (predominantly the Z-isomer) is dissolved in a non-polar solvent, treated with a catalytic amount of I₂, and subjected to heat/light to invert the stereocenter, yielding an (E)/(Z) ratio of up to 96:4 [5](#)[5].
- Purification: Purify via silica gel column chromatography (petroleum ether/ethyl acetate = 30/1) to isolate the pure (E)-isomer.

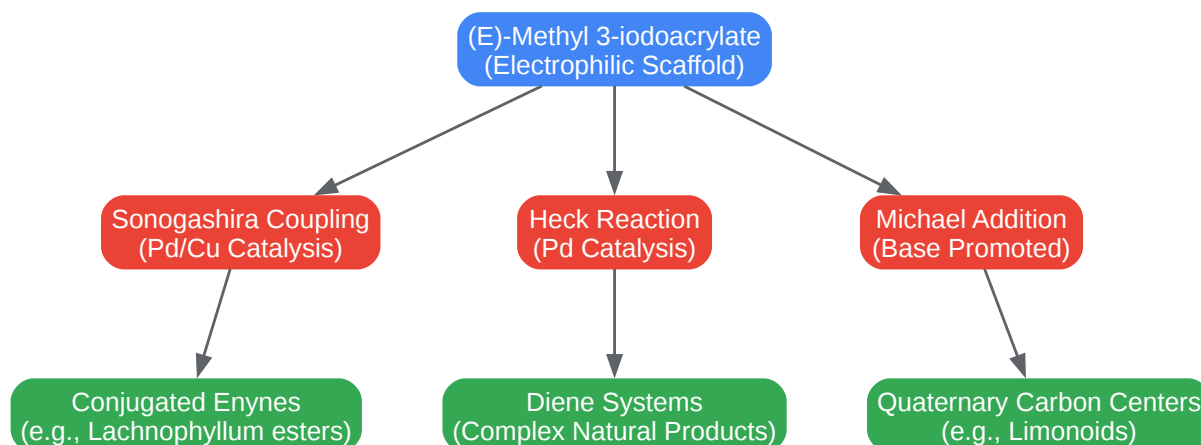
Self-Validating Analytical Checks

Before utilizing the product in downstream drug development, validate the structural and stereochemical integrity:

- GC-MS Analysis: A single eluting peak with m/z ≈ 211.9 confirms chemical purity. The absence of a secondary, closely eluting peak validates complete Z-to-E isomerization.
- ¹H NMR (CDCl₃): The vinylic protons of the (E)-isomer must exhibit a large trans-coupling constant (J ≈ 14.0–15.0 Hz). If a signal with a smaller cis-coupling constant (J ≈ 8.5 Hz) is observed, the sample is contaminated with the (Z)-isomer and requires further purification.

Applications in Drug Development & Complex Molecule Synthesis

The utility of **(E)-methyl 3-iodoacrylate** in pharmaceutical chemistry stems from its highly reactive vinylic iodide and its electron-deficient alkene.



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Key synthetic applications of **(E)-methyl 3-iodoacrylate** in drug discovery.

Sonogashira Cross-Coupling

Because iodine is a superior leaving group for oxidative addition by Palladium(0), **(E)-methyl 3-iodoacrylate** is heavily utilized in Sonogashira couplings. For example, it is coupled with terminal 1,3-diynes to stereoselectively synthesize Lachnophyllum methyl esters—a class of natural products with notable biological activities^{7[7]}.

Michael Additions and Cascade Reactions

The ester moiety strongly polarizes the conjugated double bond, rendering the β -carbon highly electrophilic.

- **Quaternary Stereocenters:** In the total synthesis of complex ring C-seco limonoids (such as nimbolide), **(E)-methyl 3-iodoacrylate** is used in a sequential methylation and Michael

addition/elimination cascade to stereoselectively forge highly congested quaternary carbon centers [8\[8\]](#).

- Alkaloid Synthesis: It serves as a vital educt in enantioselective sequential Michael addition/C-H olefination cascades catalyzed by quinine derivatives, enabling the efficient collective synthesis of clavine alkaloids [9\[9\]](#).

Conclusion

(E)-Methyl 3-iodoacrylate remains an indispensable reagent in the modern synthetic chemist's toolkit. While its physical state can vary from a crystalline solid to a supercooled liquid due to isomeric impurities and photodegradation, rigorous adherence to stereoselective synthesis and self-validating analytical protocols ensures its reliable performance in complex transition-metal catalysis and asymmetric cascades.

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